

# 4-(Chloromethyl)-2-(2-chlorophenyl)-1,3-thiazole

## CAS number

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### Compound of Interest

Compound Name:	4-(Chloromethyl)-2-(2-chlorophenyl)-1,3-thiazole
CAS No.:	588676-51-1
Cat. No.:	B1607988

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Technical Monograph: **4-(Chloromethyl)-2-(2-chlorophenyl)-1,3-thiazole**

## Part 1: Executive Summary

**4-(Chloromethyl)-2-(2-chlorophenyl)-1,3-thiazole** (CAS 588676-51-1) is a specialized heterocyclic building block utilized primarily in medicinal chemistry and drug discovery. Belonging to the class of 2,4-disubstituted thiazoles, this compound serves as a critical electrophilic scaffold. Its core value lies in the dual functionality: the ortho-chlorophenyl moiety provides steric bulk and lipophilicity essential for active site binding (e.g., in calcium channels), while the chloromethyl group acts as a versatile "warhead" for nucleophilic substitution, allowing the rapid attachment of diverse pharmacophores.

## Part 2: Chemical Identity & Physical Properties

This compound is characterized by a thiazole ring substituted at the 2-position with an ortho-chlorophenyl group and at the 4-position with a reactive chloromethyl group.

Table 1: Physicochemical Profile

Property	Data
Chemical Name	4-(Chloromethyl)-2-(2-chlorophenyl)-1,3-thiazole
CAS Number	588676-51-1
Molecular Formula	C <sub>10</sub> H <sub>7</sub> Cl <sub>2</sub> NS
Molecular Weight	244.14 g/mol
Physical State	Solid (typically off-white to pale yellow crystalline powder)
Solubility	Soluble in DCM, Chloroform, Toluene; sparingly soluble in water.
MDL Number	MFCD09839422 (Generic analog reference)
Key Functional Groups	Thiazole (aromatic heterocycle), Chloromethyl (electrophile), o-Chlorophenyl (lipophilic anchor)

## Part 3: Synthesis & Manufacturing

The most robust and authoritative method for synthesizing this scaffold is the Hantzsch Thiazole Synthesis.<sup>[1]</sup> This cyclocondensation reaction involves the interaction of a thioamide with an

-haloketone.

### Mechanism of Action

The sulfur atom of the 2-chlorothiobenzamide acts as a nucleophile, attacking the methylene carbon of 1,3-dichloroacetone. This is followed by an intramolecular cyclization and dehydration to form the aromatic thiazole ring.

### Experimental Protocol

Standardized protocol adapted from dihydropyridine analogue synthesis [1].

Reagents:

- 2-Chlorothiobenzamide (1.0 eq)

- 1,3-Dichloroacetone (1.0 eq)
- Solvent: Toluene (anhydrous preferred)

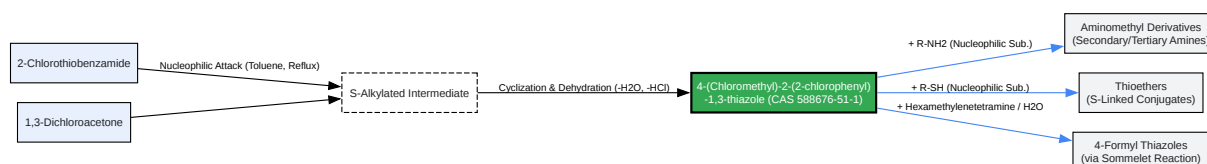
#### Step-by-Step Methodology:

- Preparation: Charge a reaction vessel with 1,3-dichloroacetone (0.1 mol) dissolved in Toluene (100 mL).
- Addition: Add 2-chlorothiobenzamide (0.1 mol) to the stirred solution.
- Reaction: Heat the mixture to reflux (approx. 110°C) for 3 hours.
  - Process Control: Monitor reaction progress via TLC (Thin Layer Chromatography) using a Hexane:Ethyl Acetate system. Look for the disappearance of the thioamide spot.
- Work-up: Remove the solvent under reduced pressure (rotary evaporation).
- Purification: Resuspend the residue in water (200 mL) to precipitate the crude product. Filter the solid.<sup>[1][2]</sup>
- Crystallization: Recrystallize from methanol to yield pure **4-(chloromethyl)-2-(2-chlorophenyl)-1,3-thiazole**.

Yield Expectations: Typical yields range from 65% to 80% depending on the purity of the starting thioamide.

## Part 4: Visualization of Synthesis & Reactivity

The following diagram illustrates the Hantzsch synthesis pathway and the downstream reactivity of the chloromethyl handle.



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Figure 1: Synthesis via Hantzsch reaction and divergent synthesis pathways.

## Part 5: Applications in Drug Discovery

This scaffold is not merely a chemical curiosity; it is a "privileged structure" in medicinal chemistry.<sup>[3]</sup>

1. Calcium Channel Modulation (Sperm Immobilization) Research indicates that derivatives of this thiazole, specifically when linked to dihydropyridine-like structures or oxidized to the aldehyde, interact with L-type and T-type calcium channels.

- Mechanism: The ortho-chloro substituent on the phenyl ring forces a non-planar conformation, often critical for fitting into the hydrophobic pockets of ion channel proteins [1].
- Application: Development of non-hormonal male contraceptives via sperm immobilization.

2. Antimicrobial & Antifungal Agents The chloromethyl group allows for the attachment of azoles or other nitrogen-bearing heterocycles.

- Logic: Thiazoles mimic the histidine residue or bind to specific bacterial DNA gyrase sites. The 2-(2-chlorophenyl) motif is often found in antifungal agents (e.g., related to the pharmacophore of Luliconazole, though the core differs), enhancing membrane permeability due to lipophilicity.

3. Synthetic Intermediate Utility

- Sommelet Reaction: The chloromethyl group can be converted to an aldehyde (CHO) using hexamethylenetetramine. This aldehyde is a gateway to Knoevenagel condensations.
- Mercaptan Coupling: Reaction with thiols yields thioethers, often used to link the thiazole to peptide backbones or other macromolecular targets.

## Part 6: Safety & Handling (MSDS Highlights)

As a potent alkylating agent (alkyl halide), this compound must be handled with strict safety protocols.

- Hazards:
  - Skin/Eye Irritant: Causes severe skin burns and eye damage (Category 1B).
  - Sensitizer: Potential skin sensitizer due to alkylation of skin proteins.
- Storage: Store in a cool, dry place under inert atmosphere (Argon/Nitrogen). The chloromethyl group is susceptible to hydrolysis if exposed to moisture over long periods.
- Disposal: Incineration in a chemical combustor equipped with an afterburner and scrubber (to neutralize HCl and SO<sub>x</sub> gases).

## Part 7: References

- Albrecht, H. et al. (2006). Synthesis of Dihydropyridine Analogues for Sperm Immobilizing Activity. *Science Alert*.
- CookeChem. (n.d.). Product Data Sheet: 4-(Chloromethyl)-2-(2-chlorophenyl)thiazole (CAS 588676-51-1).[\[4\]](#)
- Hantzsch, A. (1887). Ueber die Synthese des Thiazols. *Berichte der deutschen chemischen Gesellschaft*. (Foundational chemistry reference).
- Shafiee, A. et al. (1998). Synthesis and antibacterial activity of 2-substituted-4-(chloromethyl)thiazoles. *Journal of Heterocyclic Chemistry*.

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